Application Notes and Protocols for SR-4554 in Oncology Research

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Compound of Interest

Compound Name:	*SR-4554*
CAS No.:	*167648-73-9*
Cat. No.:	*B1682624*

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These application notes provide a comprehensive overview of the use of **SR-4554** as a non-invasive probe for detecting tumor hypoxia in oncology research, particularly for solid tumors. The information is intended for researchers, scientists, and drug development professionals.

Introduction

SR-4554 is a fluorinated 2-nitroimidazole compound designed for the non-invasive detection of tumor hypoxia using 19F Magnetic Resonance Spectroscopy (MRS).[1][2] Tumor hypoxia, or low oxygen levels in tumor tissue, is a critical factor in cancer progression and resistance to therapy.[1] **SR-4554** serves as a probe that is selectively reduced and trapped within hypoxic cells, allowing for the visualization and quantification of hypoxic regions in tumors through 19F MRS.[1]

Mechanism of Action

The mechanism of **SR-4554** as a hypoxia probe is based on its bioreductive activation in low-oxygen environments. In normoxic tissues, **SR-4554** is readily cleared from the body. However, in hypoxic cells, it undergoes a reduction process, leading to the formation of reactive intermediates that bind to intracellular macromolecules. This selective trapping within hypoxic

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cells results in a detectable signal using 19F MRS, providing a quantitative measure of tumor hypoxia.[1]

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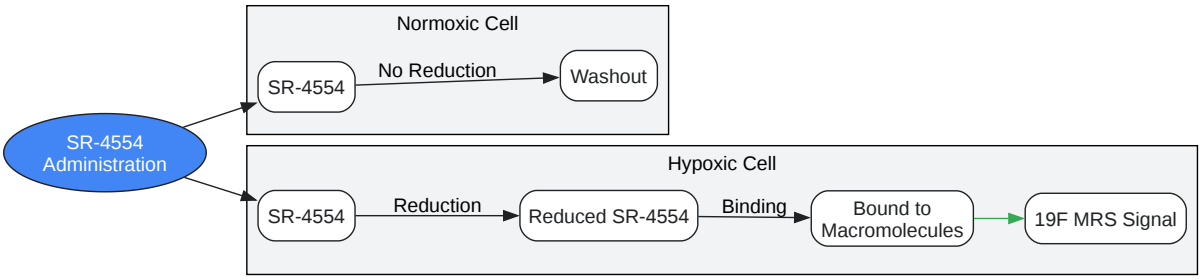

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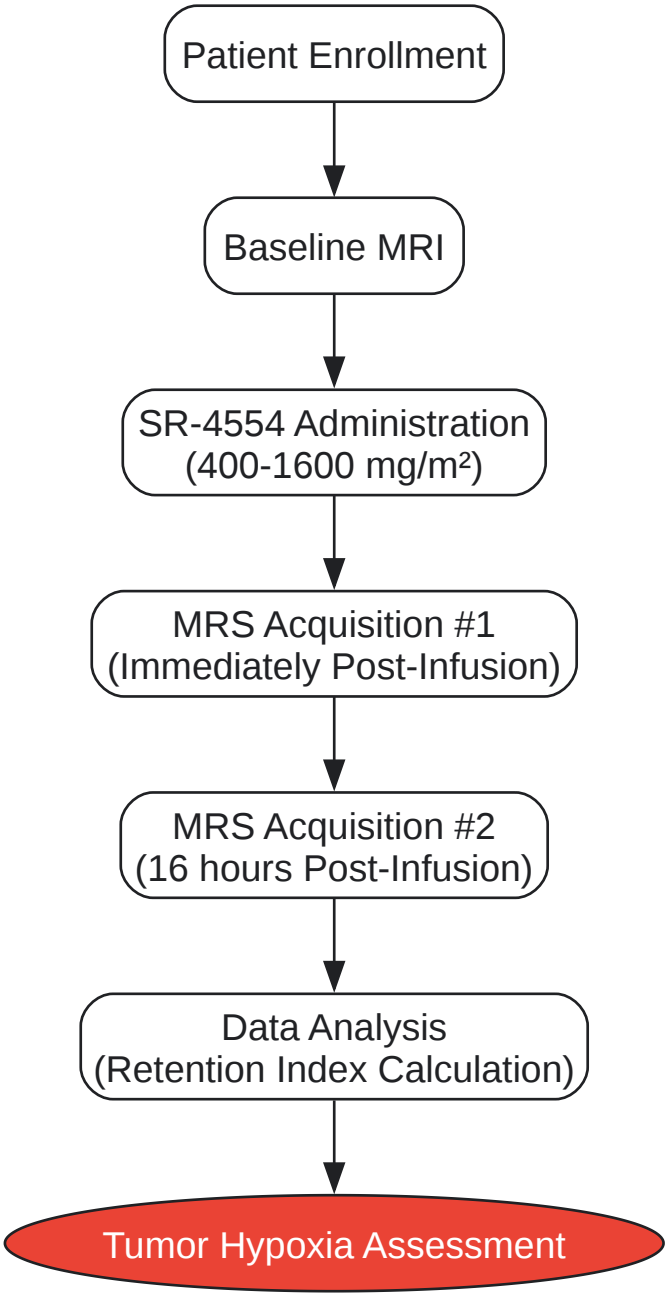

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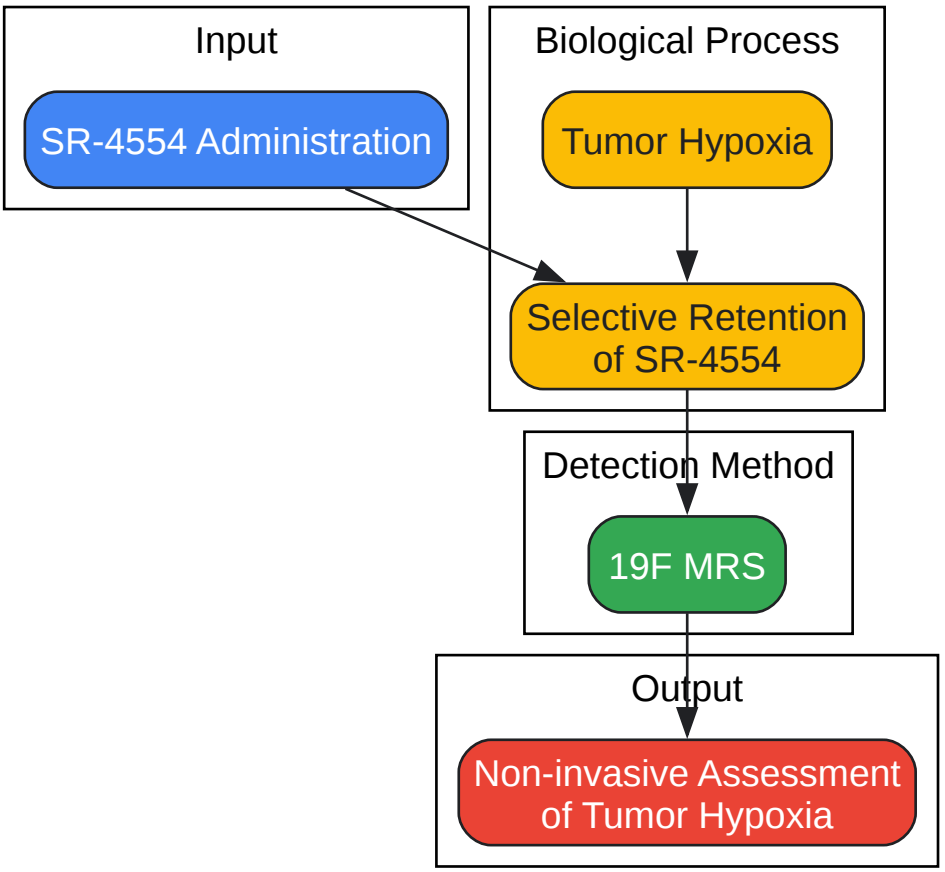

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References

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- 2. A phase I study of SR-4554 via intravenous administration for noninvasive investigation of tumor hypoxia by magnetic resonance spectroscopy in patients with malignancy - PubMed [pubmed.ncbi.nlm.nih.gov]
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